

Protocol for Measuring Thulium-Doped Fiber Amplifier (TDFA) Gain and Noise Figure

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Compound of Interest

Compound Name: TDFA

Cat. No.: B612448

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals.

Introduction

Thulium-doped fiber amplifiers (**TDFA**s) are crucial components in optical communication systems, particularly for their amplification capabilities in the S-band (1460 nm to 1530 nm) and the 2 μ m wavelength region.[1][2] Accurate characterization of a **TDFA**'s performance is paramount for system design and optimization. The two primary parameters for this characterization are optical gain and noise figure (NF). The gain quantifies the amplification of the optical signal, while the noise figure indicates the degradation of the signal-to-noise ratio (SNR) as the signal passes through the amplifier.[3][4] This document provides detailed protocols for measuring the gain and noise figure of **TDFA**s using established methodologies.

Key Performance Parameters

The performance of a **TDFA** is primarily evaluated based on its gain and noise figure. These parameters are wavelength-dependent and are also influenced by the input signal power and the pump laser characteristics.

Parameter	Description	Typical Values for TDFAs
Gain (G)	The ratio of the output signal power to the input signal power, typically expressed in decibels (dB).	Up to 36 dB[1]
Noise Figure (NF)	A measure of the degradation of the signal-to-noise ratio as the signal is amplified, also expressed in dB.	As low as 4.5 dB[1]
Operating Wavelength	The spectral range over which the TDFA provides effective amplification.	S-band (1460-1530 nm), 1810-2050 nm[1][2][5]

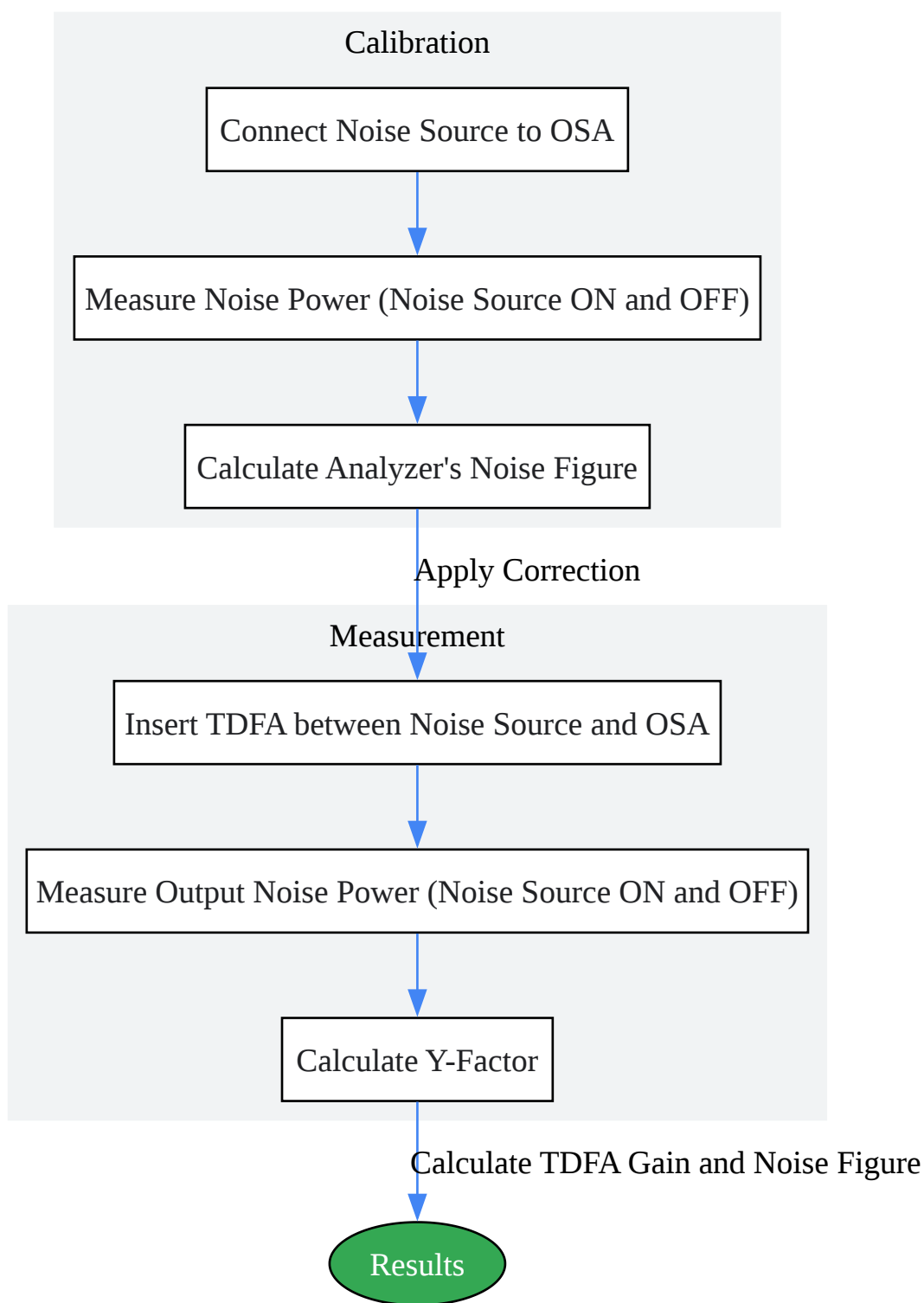
Measurement Methodologies

Two primary methods are widely used for characterizing the gain and noise figure of optical amplifiers: the Y-factor method and the Gain method (also known as the cold noise method).

Y-Factor Method

The Y-factor method is a highly accurate technique that utilizes a calibrated noise source to determine the noise figure and gain of the device under test (DUT).[6][7]

Logical Workflow for Y-Factor Method



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Caption: Workflow for **TDFA** Gain and Noise Figure Measurement using the Y-Factor Method.

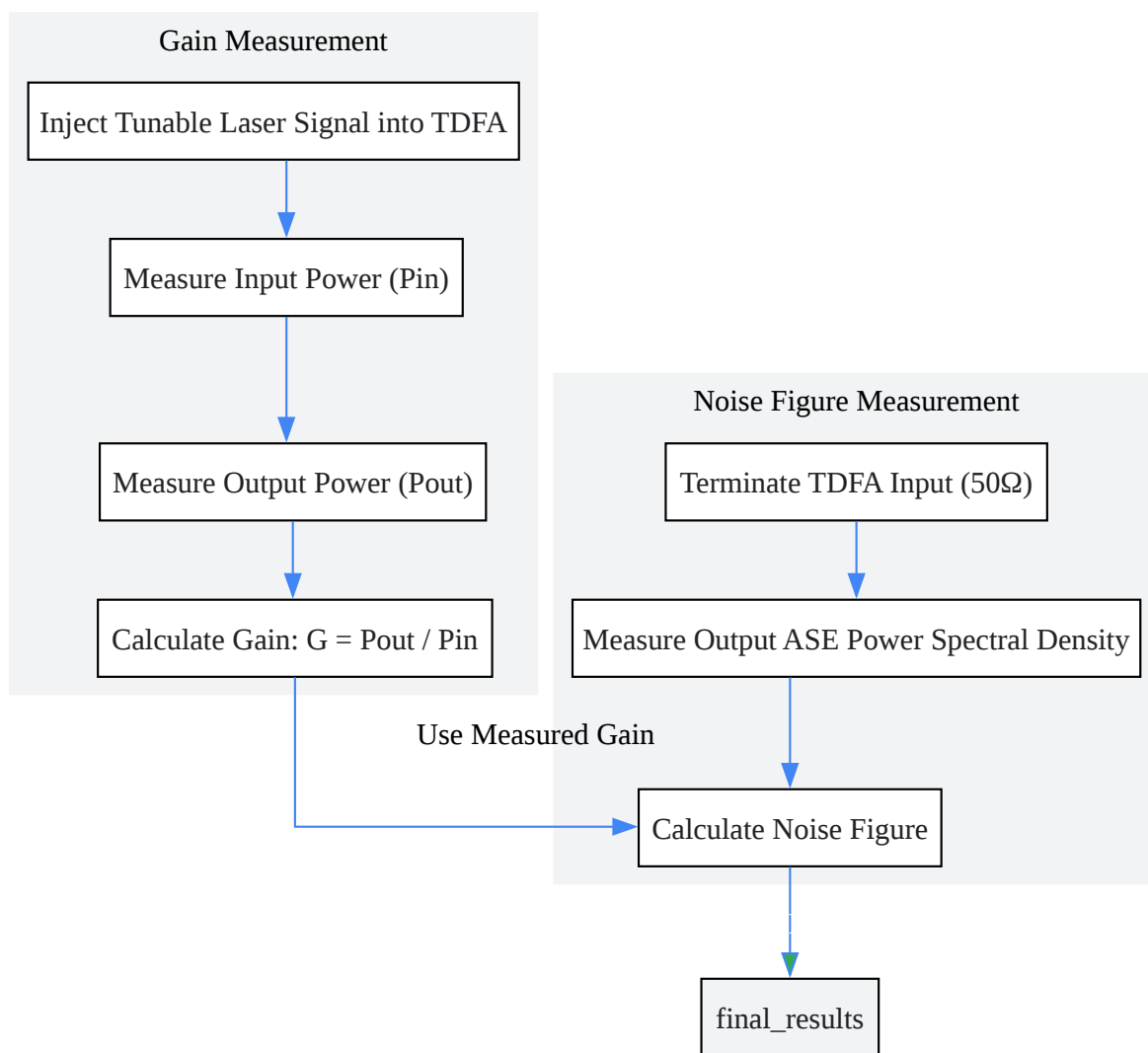
Experimental Protocol:

- System Calibration (Second-Stage Correction):
 - Connect the calibrated broadband noise source directly to the input of the Optical Spectrum Analyzer (OSA).
 - Measure the noise power with the noise source turned ON (hot state) and OFF (cold state).
 - The OSA's internal software or external control software uses these measurements to calculate and store the noise figure of the measurement system itself. This calibration step is crucial to remove the noise contribution of the analyzer from the final DUT measurement.[\[8\]](#)
- **TDFA** Measurement:
 - Insert the **TDFA** between the noise source and the OSA. The output of the noise source is connected to the input of the **TDFA**, and the output of the **TDFA** is connected to the input of the OSA.
 - Set the desired operating parameters for the **TDFA** (e.g., pump power, pump wavelength).
 - Measure the output noise power from the **TDFA** with the noise source ON and OFF.
 - The ratio of these two power levels is the Y-factor.
- Calculation:
 - The gain and noise figure of the **TDFA** are then calculated using the measured Y-factor and the known Excess Noise Ratio (ENR) of the calibrated noise source. The ENR data is typically provided by the manufacturer of the noise source. The formulas used for calculation are:
 - Noise Factor (F): $F = \text{ENR} / (Y - 1)$
 - Noise Figure (NF): $\text{NF (dB)} = 10 * \log_{10}(F)$
 - Gain (G): The gain can also be derived from the Y-factor measurements and the calibrated noise power of the OSA.

Gain Method (Cold Noise Method)

The gain method is a simpler technique that does not require a calibrated noise source. It is particularly useful when a noise source is unavailable.[9][10]

Experimental Workflow for Gain Method



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Caption: Workflow for **TDFA** Gain and Noise Figure Measurement using the Gain Method.

Experimental Protocol:

- Gain Measurement:
 - Connect a tunable laser source to the input of the **TDFA**.
 - Connect the output of the **TDFA** to an optical power meter or an OSA.
 - Set the laser to the desired wavelength and input power level.
 - Measure the input power (P_{in}) to the **TDFA**.
 - Measure the output power (P_{out}) from the **TDFA**.
 - Calculate the gain: $G = P_{out} / P_{in}$. In dB, $G(dB) = 10 * \log_{10}(P_{out}/P_{in})$.
- Noise Figure Measurement:
 - Terminate the input of the **TDFA** with a 50Ω load to ensure no input signal.
 - Connect the output of the **TDFA** to an OSA.
 - Measure the Amplified Spontaneous Emission (ASE) power spectral density (P_{ASE}) at the output of the **TDFA**.
 - The noise figure is calculated using the measured gain and the ASE power. The formula is:
 - Noise Figure (NF): $NF(dB) = P_{ASE}(dBm/Hz) - G(dB) - (-174 dBm/Hz)$
 - The term -174 dBm/Hz represents the thermal noise floor at room temperature.

Data Presentation

The measured gain and noise figure should be recorded for a range of wavelengths across the **TDFA**'s operating band. Presenting this data in a table and a graph allows for easy analysis and comparison.

Table 1: **TDFA** Gain and Noise Figure vs. Wavelength

Wavelength (nm)	Input Power (dBm)	Pump Power (mW)	Gain (dB)	Noise Figure (dB)
1850	-20	500	32.5	4.8
1875	-20	500	34.2	4.6
1900	-20	500	35.8	4.5
1925	-20	500	35.1	4.7
1950	-20	500	33.9	5.0

Conclusion

The Y-factor and Gain methods are both effective for characterizing the gain and noise figure of **TDFA**s. The Y-factor method generally provides higher accuracy due to the use of a calibrated noise source and its ability to account for the noise of the measurement system. The Gain method, while simpler to implement, can be a reliable alternative when a calibrated noise source is not available. Careful execution of these protocols will ensure accurate and repeatable measurements, which are essential for the successful integration of **TDFA**s into optical communication systems and other applications.

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